

Optimizing MLT-747 Concentration for Cell-Based Assays: A Technical Guide

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Compound of Interest

Compound Name: MLT-747

Cat. No.: B609184

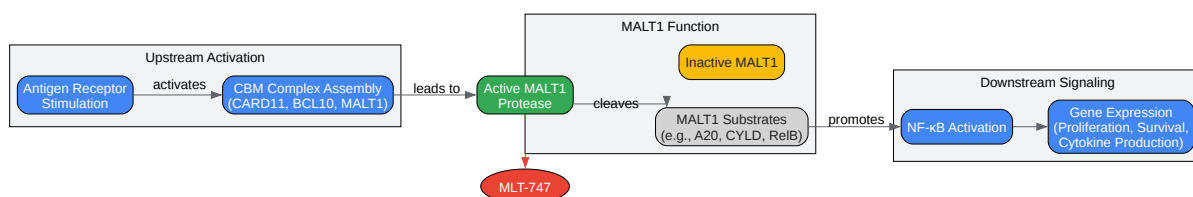
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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing **MLT-747**, a potent and selective allosteric inhibitor of MALT1, in cell-based assays.^{[1][2][3]} This guide includes frequently asked questions (FAQs) for quick reference and detailed troubleshooting protocols to address common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is **MLT-747** and what is its mechanism of action?

A1: **MLT-747** is a potent, selective, small-molecule inhibitor of the Mucosa-Associated Lymphoid Tissue lymphoma translocation protein 1 (MALT1).^{[1][3]} It functions as an allosteric inhibitor, meaning it binds to a site on the MALT1 enzyme distinct from the active site.^[4] Specifically, **MLT-747** binds to the allosteric Trp580 pocket of MALT1.^{[1][2][4]} This binding event locks the MALT1 protease in an inactive conformation, preventing the conformational changes required for its enzymatic activity.^[4] MALT1 is a key component of the CARD11-BCL10-MALT1 (CBM) signaling complex, which is crucial for activating the NF-κB transcription factor pathway in lymphocytes.^[4] By inhibiting MALT1's protease function, **MLT-747** effectively blocks downstream NF-κB signaling.^[4]



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Caption: MALT1 signaling pathway and inhibition by **MLT-747**.

Q2: What are the key properties of **MLT-747**?

A2: The essential properties of **MLT-747** are summarized below. The IC₅₀ value represents the concentration required to inhibit 50% of the MALT1 enzyme activity in a biochemical assay, while the EC₅₀ is the effective concentration in a cell-based context.

Property	Value / Description	Source(s)
Target	MALT1 Paracaspase	[1][2]
Mechanism	Allosteric Inhibitor	[1][3][4]
Binding Site	Trp580 Pocket	[1][2][4]
IC ₅₀ (Biochemical)	14 nM	[1][2][3][5]
EC ₅₀ (Cellular)	314 nM (for MALT1-W580S stabilization)	[1]
Solubility	Soluble in DMSO	[1]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month (protect from light)	[1]

Q3: What is a good starting concentration for my cell-based assay?

A3: The optimal concentration of **MLT-747** is highly dependent on the cell type, assay duration, and the specific endpoint being measured. Based on its reported cellular EC50 of ~300 nM, a good starting point for a dose-response experiment is to use a range spanning this concentration. We recommend a pilot experiment using a broad range, followed by a more focused range for definitive assays.

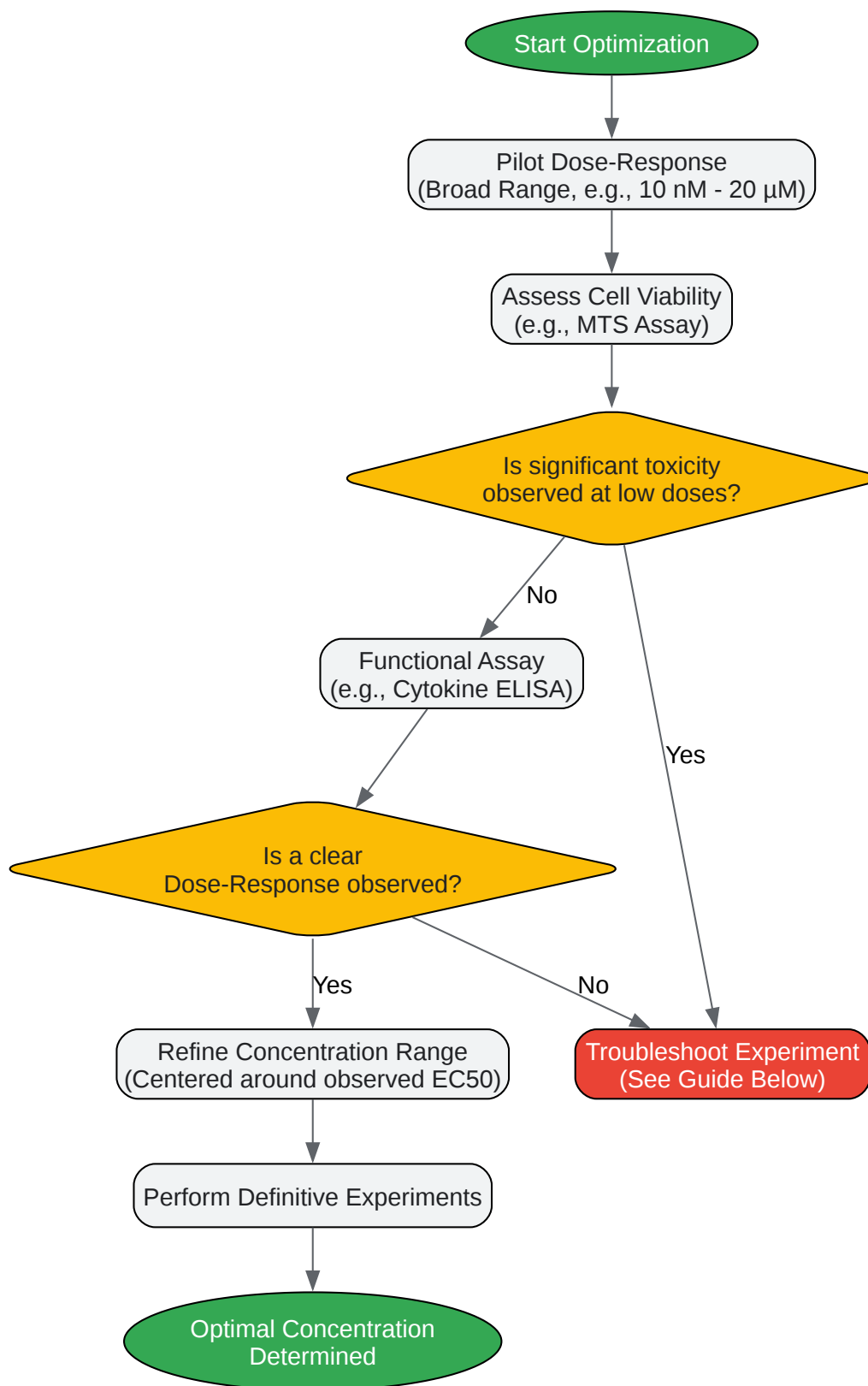
Assay Type	Recommended Starting Range (Pilot)	Recommended Focused Range	Rationale
Target Engagement (e.g., substrate cleavage)	10 nM - 10 μ M	50 nM - 1 μ M	To confirm MALT1 inhibition in your specific cell system.
Functional Assays (e.g., Cytokine Production)	100 nM - 20 μ M	200 nM - 5 μ M	Functional outcomes often require higher concentrations than target engagement.
Long-term Viability/Proliferation (> 24h)	100 nM - 20 μ M	100 nM - 2 μ M	To identify a therapeutic window and avoid non-specific toxicity at high concentrations.

Q4: How should I prepare and store **MLT-747** stock solutions?

A4: For optimal results, prepare a high-concentration stock solution (e.g., 10 mM) in DMSO.^[1] Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots protected from light at -80°C for up to 6 months or at -20°C for up to 1 month.^[1] When preparing working solutions, dilute the stock in your cell culture medium. Ensure the final concentration of DMSO in the culture medium is non-toxic to your cells, typically $\leq$ 0.1%.

Troubleshooting Guide

This guide addresses common issues encountered when using **MLT-747**. A logical workflow for optimizing inhibitor concentration is presented first.



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